

Safe Disposal of Sideritoflavone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Sideritoflavone

Cat. No.: B190382

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For immediate reference, this guide provides essential safety and logistical information for the proper disposal of **sideritoflavone** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Sideritoflavone, a naturally occurring flavonoid, is utilized in various research applications. While a comprehensive Safety Data Sheet (SDS) with specific disposal protocols for **sideritoflavone** is not readily available, general principles of laboratory chemical waste management, coupled with the known properties of the compound, can guide its safe disposal. This document outlines the recommended procedures, presents relevant chemical data, and provides a clear workflow for the disposal process.

Chemical and Physical Properties of Sideritoflavone

A summary of the key quantitative data for **sideritoflavone** is presented below. This information is crucial for understanding its behavior and for making informed decisions on handling and disposal.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₆ O ₈	PubChem
Molecular Weight	360.31 g/mol	PubChem
Melting Point	197 - 198 °C	PubChem
Appearance	Solid	PubChem
Solubility in Water	328.5 mg/L @ 25 °C (estimated)	The Good Scents Company[1]

Experimental Protocols: Disposal Procedures

Given the absence of specific regulatory disposal guidelines for **sideritoflavone**, two primary procedural pathways are recommended, contingent on local regulations and institutional policies. The primary consideration is whether to manage it as a non-hazardous solid chemical waste or to engage a professional chemical waste disposal service.

Procedure 1: Disposal as Non-Hazardous Solid Waste

This procedure is suitable for small quantities of **sideritoflavone** and is based on general guidelines for the disposal of non-hazardous solid laboratory chemicals.[2][3]

Materials:

- Appropriate Personal Protective Equipment (PPE): lab coat, safety glasses, and nitrile gloves.
- Sealable, puncture-resistant container (e.g., a screw-cap plastic bottle or a sturdy cardboard box with a liner).
- Waste container label.

Steps:

- Personnel Protection: Before handling **sideritoflavone**, ensure you are wearing the appropriate PPE, including a lab coat, safety glasses, and nitrile gloves.

- **Container Preparation:** Select a sealable and puncture-resistant container for the waste. The container should be clean and dry.
- **Waste Transfer:** Carefully transfer the solid **sideritoflavone** waste into the designated container. Minimize the creation of dust.
- **Secure Sealing:** Securely seal the container to prevent any leakage or spillage.
- **Labeling:** Clearly label the container as "Non-Hazardous Chemical Waste" and list the contents ("**Sideritoflavone**"). Include the date of disposal and the name of the generating laboratory.
- **Final Disposal:** This container should not be placed in regular laboratory trash bins that are handled by custodial staff.^[2] Laboratory personnel should transport the sealed and labeled container directly to the facility's designated dumpster or solid waste collection area.^[2]
- **Documentation:** Record the disposal in the laboratory's chemical waste log.

Procedure 2: Professional Chemical Waste Disposal

This is the most conservative and recommended approach, particularly for larger quantities or when the regulatory status is unclear.

Materials:

- **Appropriate PPE:** lab coat, safety glasses, and nitrile gloves.
- A designated and compatible chemical waste container provided by your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.
- Chemical waste label.

Steps:

- **Personnel Protection:** Wear appropriate PPE (lab coat, safety glasses, nitrile gloves) before handling the chemical.

- **Waste Collection:** Place the **sideritoflavone** waste into the designated chemical waste container.
- **Container Sealing:** Securely close the waste container. Do not overfill.
- **Labeling:** Affix a completed chemical waste label to the container. The label should include the chemical name ("**Sideritoflavone**"), quantity, and any known hazards.
- **Storage:** Store the sealed and labeled container in a designated satellite accumulation area within the laboratory.^[4] This area should be away from general traffic and incompatible materials.
- **Arrange for Pickup:** Contact your institution's EHS office or the contracted chemical waste disposal service to schedule a pickup.^{[4][5]}
- **Documentation:** Maintain a record of the waste generated and its disposal in your laboratory's chemical inventory and waste logs.

Logical Workflow for Sideritoflavone Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **sideritoflavone**.



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Caption: Workflow for the safe disposal of **sideritoflavone**.

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- To cite this document: BenchChem. [Safe Disposal of Sideritoflavone: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b190382#sideritoflavone-proper-disposal-procedures\]](https://www.benchchem.com/product/b190382#sideritoflavone-proper-disposal-procedures)

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